

High-Performance Liquid Chromatography (HPLC) Method for the Quantification of Jasminin

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Compound of Interest		
Compound Name:	Jasminin	
Cat. No.:	B1164225	Get Quote

Application Note

Abstract

This application note presents a detailed protocol for the quantification of **Jasminin**, a naturally occurring iridoid glycoside found in species of the Jasminum genus, using High-Performance Liquid Chromatography (HPLC) with UV detection. The described method is applicable for the analysis of **Jasminin** in plant extracts and other matrices relevant to researchers, scientists, and professionals in drug development. This document provides comprehensive experimental procedures, data presentation in tabular format, and visual diagrams of the experimental workflow and the related Jasmonate signaling pathway.

Introduction

Jasminin is a bioactive compound of interest for its potential pharmacological properties. Accurate and precise quantification of **Jasminin** is essential for quality control of raw plant materials, standardization of herbal preparations, and for pharmacokinetic and pharmacodynamic studies. HPLC is a powerful analytical technique that offers high resolution, sensitivity, and reproducibility for the quantitative analysis of such compounds. This application note outlines a robust HPLC method for the determination of **Jasminin**.

Experimental



Chromatographic Conditions

A reversed-phase HPLC method was developed for the quantification of **Jasminin**. The chromatographic separation was achieved using a C18 column with a gradient elution profile.

Parameter	Condition
Instrument	HPLC system with UV/Vis Detector
Column	C18, 5 μm, 4.6 x 250 mm (or equivalent)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	Acetonitrile
Gradient	0-5 min: 10% B; 5-20 min: 10-40% B; 20-25 min: 40-10% B; 25-30 min: 10% B
Flow Rate	1.0 mL/min
Injection Volume	10 μL
Column Temperature	30 °C
Detection	UV at 235 nm
Run Time	30 minutes

Standard and Sample Preparation

Standard Preparation:

A stock solution of **Jasminin** (1 mg/mL) was prepared by dissolving the reference standard in methanol. A series of working standard solutions were prepared by diluting the stock solution with the mobile phase to achieve concentrations ranging from 1 to 100 μg/mL.

Sample Preparation (from plant material):

- Extraction: Weigh 1 g of dried and powdered plant material (e.g., Jasminum officinale leaves or flowers) into a flask. Add 20 mL of methanol and perform ultrasonication for 30 minutes.
- Filtration: Filter the extract through a Whatman No. 1 filter paper.



- Evaporation: Evaporate the filtrate to dryness under reduced pressure using a rotary evaporator.
- Reconstitution: Reconstitute the dried extract with 5 mL of the mobile phase.
- Final Filtration: Filter the reconstituted solution through a 0.45 μm syringe filter before injecting into the HPLC system.

Results and Discussion

The developed HPLC method demonstrated good separation of **Jasminin** from other components in the plant extract. The retention time for **Jasminin** was observed to be approximately 15.2 minutes.

Method Validation Data

The method was validated for linearity, precision, accuracy, Limit of Detection (LOD), and Limit of Quantification (LOQ).

Parameter	Result
Linearity Range	1 - 100 μg/mL
Correlation Coefficient (r²)	> 0.999
Precision (%RSD)	< 2.0%
Accuracy (Recovery)	98.5% - 101.2%
LOD	0.1 μg/mL
LOQ	0.3 μg/mL

Experimental Workflow and Signaling Pathway Diagrams

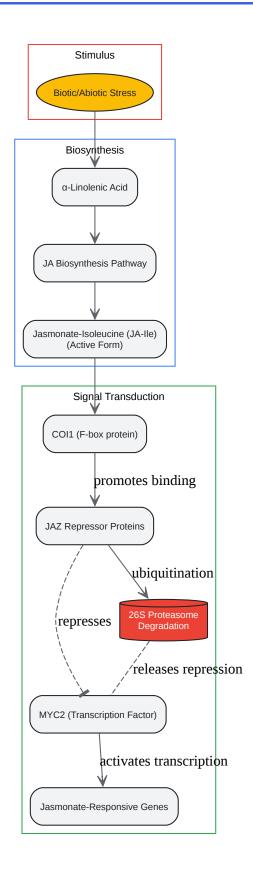




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Fig 1. Experimental workflow for **Jasminin** quantification.





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Fig 2. Simplified Jasmonate signaling pathway.



Conclusion

The HPLC method described in this application note is simple, rapid, accurate, and precise for the quantification of **Jasminin** in plant extracts. This method can be effectively used for the quality control and standardization of herbal products containing Jasminum species. The provided experimental workflow and signaling pathway diagrams offer a comprehensive overview for researchers and professionals in the field.

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